

Determining IC50 Values of PARG Inhibitors Using a Chromogenic Substrate

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Compound of Interest

Compound Name: *pNP-ADPr disodium*

Cat. No.: *B15608054*

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Poly(ADP-ribose) glycohydrolase (PARG) is a key enzyme in the DNA damage response pathway, responsible for the catabolism of poly(ADP-ribose) (PAR) chains synthesized by PARP enzymes. The degradation of PAR is crucial for the proper regulation of DNA repair, and as such, PARG has emerged as a promising therapeutic target in oncology. Inhibition of PARG can lead to the accumulation of PAR, resulting in cellular dysfunction and death, particularly in cancer cells with existing DNA repair deficiencies.

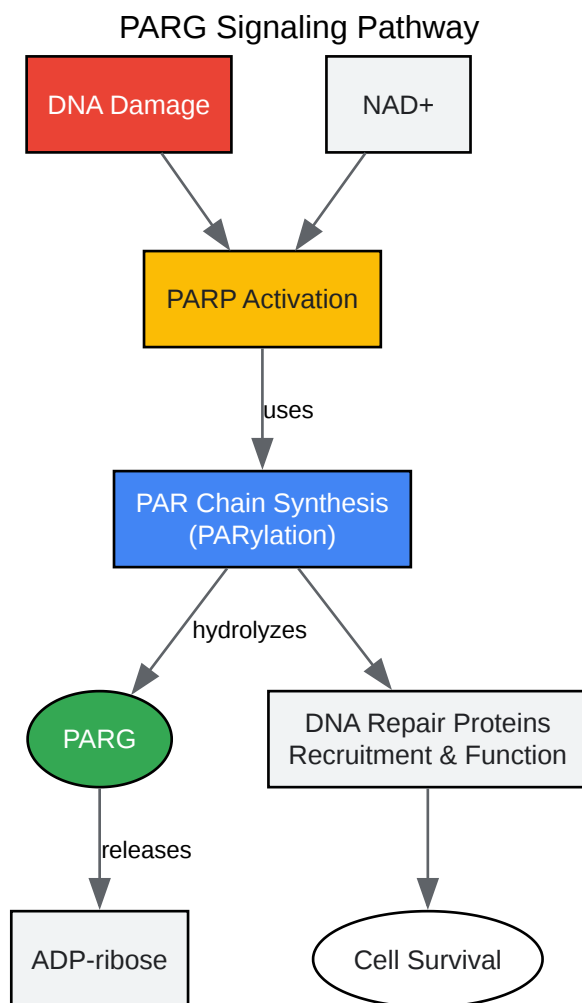
This document provides a detailed protocol for determining the half-maximal inhibitory concentration (IC50) of PARG inhibitors using the chromogenic substrate p-nitrophenyl-ADP-ribose (pNP-ADPr). This continuous colorimetric assay offers a straightforward and reliable method for screening and characterizing PARG inhibitors in a high-throughput format.

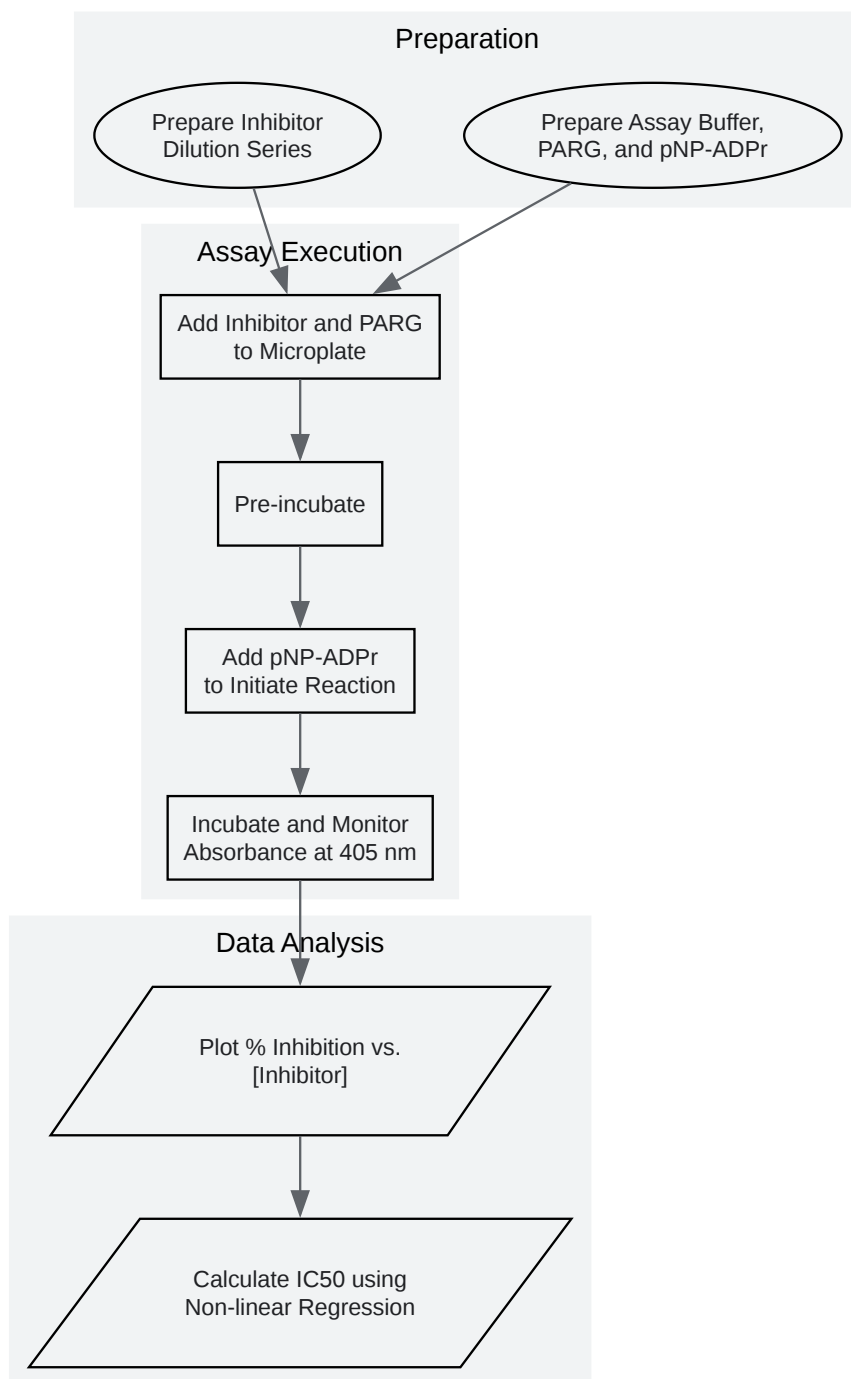
Principle of the Assay

The assay is based on the enzymatic hydrolysis of the substrate pNP-ADPr by PARG. PARG cleaves the glycosidic bond in pNP-ADPr, releasing ADP-ribose and p-nitrophenol (pNP). The liberated pNP is a chromogenic compound that can be quantified by measuring its absorbance at 405 nm. The rate of pNP production is directly proportional to PARG activity. In the presence of a PARG inhibitor, the rate of pNP formation is reduced, allowing for the determination of the inhibitor's potency (IC₅₀).

Signaling Pathway and Assay Workflow

The following diagrams illustrate the PARG signaling pathway and the experimental workflow for the IC₅₀ determination assay.



IC₅₀ Determination Workflow[Click to download full resolution via product page](#)

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